


# Vapor Pressure and Sublimation of 1,4-Dichlorobenzene: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



An in-depth technical guide for researchers, scientists, and drug development professionals on the vapor pressure and sublimation of **1,4-Dichlorobenzene**.

**1,4-Dichlorobenzene** (p-DCB), a crystalline solid at room temperature, is characterized by its notable volatility and tendency to sublime.[1] This guide provides a comprehensive overview of its vapor pressure and sublimation properties, crucial for applications ranging from its use as a fumigant and deodorant to its role as a chemical intermediate.[1][2] Understanding these physicochemical characteristics is essential for environmental modeling, industrial process design, and safety assessments.

# **Core Properties of 1,4-Dichlorobenzene**

**1,4-Dichlorobenzene** is a colorless to white crystalline solid with a distinct aromatic odor.[3] It is combustible and readily sublimes at ambient temperatures.[1] Key physical and chemical properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub>	
Molecular Weight	147.002 g/mol	
Melting Point	52.7 - 54 °C	
Boiling Point	173 - 174.2 °C	-
Vapor Pressure	1.3 mmHg (173.3 Pa) at 20 °C	-
1.7 mmHg (226.7 Pa) at 25 °C	_	-
90 Pa at 25°C	_	
Water Solubility	0.076 g/L at 25 °C	_
Log Octanol/Water Partition Coefficient (Kow)	3.44 - 3.52	-

# **Vapor Pressure Data**

The vapor pressure of a substance is the pressure exerted by its vapor when in thermodynamic equilibrium with its condensed phase (solid or liquid) at a given temperature in a closed system. For **1,4-Dichlorobenzene**, a volatile solid, this property is critical in determining its rate of sublimation and its distribution in the environment.

The relationship between vapor pressure and temperature is often described by the Clausius-Clapeyron equation, which can be used to estimate the enthalpy of vaporization or sublimation.

## Solid Phase Vapor Pressure of 1,4-Dichlorobenzene

The following table summarizes experimentally determined vapor pressure data for solid **1,4- Dichlorobenzene** at various temperatures.



Temperature (K)	Pressure (Pa)	Reference
293.15	173.3	
298.15	226.7	
298.15	90	

Note: Discrepancies in vapor pressure values at the same temperature may arise from different experimental methods and conditions.

### **Sublimation Data**

Sublimation is the phase transition of a substance directly from the solid to the gas phase, without passing through the liquid phase. **1,4-Dichlorobenzene** readily sublimes, a property that underlies its use in mothballs and deodorizers. The enthalpy of sublimation ( $\Delta$ Hsub) is a key thermodynamic parameter quantifying the energy required for this process.

## **Enthalpy of Sublimation of 1,4-Dichlorobenzene**

The enthalpy of sublimation can be determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Enthalpy of Sublimation (kJ/mol)	Temperature Range (K)	Reference
63.2 ± 0.8	294 - 314	
62.8	298.15	_
64.9	298.15	_
65.7	298.15	_

Note: The standard enthalpy of sublimation ( $\Delta H^{\circ}$ sub) refers to the enthalpy change under standard conditions (typically 298.15 K and 1 bar).

# **Experimental Protocols**



The accurate determination of vapor pressure is fundamental for modeling the behavior of chemicals. Several methods are employed to measure the vapor pressure of solids like **1,4-Dichlorobenzene**, each suited for different pressure ranges.

## **Knudsen Effusion Method**


The Knudsen effusion method is a widely used technique for measuring the low vapor pressures of solids. It is based on measuring the rate of mass loss of a substance effusing through a small orifice in a cell (the Knudsen cell) into a vacuum. The vapor pressure is then calculated from the rate of mass loss using the Knudsen equation. This method is suitable for pressures below 100 Pa.

#### **Experimental Workflow:**

- A small amount of the sample (e.g., 1-100 mg) is placed into a Knudsen cell with a precisely known orifice area.
- The cell is placed in a temperature-controlled chamber under high vacuum.
- The temperature is stabilized, and the mass of the cell is continuously monitored using an ultra-sensitive balance.
- The rate of mass loss (dm/dt) due to sublimation is determined from the slope of the mass versus time data.
- The vapor pressure (P) is calculated using the Knudsen equation: P = ( dm/dt ) \* √(2πRT/M)
  / A where R is the universal gas constant, T is the absolute temperature, M is the molar mass of the substance, and A is the area of the orifice.



#### Knudsen Effusion Method Workflow



Click to download full resolution via product page

Knudsen Effusion Method Workflow




## **Static Method**

The static method directly measures the equilibrium vapor pressure of a substance in a closed system. It is suitable for a higher pressure range, typically from 100 Pa up to atmospheric pressure.

#### **Experimental Workflow:**

- The sample is placed in a thermostated container connected to a pressure measuring device.
- The system is evacuated to remove any foreign gases.
- The temperature of the sample is precisely controlled.
- The system is allowed to reach thermodynamic equilibrium, where the rate of sublimation equals the rate of condensation.
- The pressure of the vapor in the container is then measured at this equilibrium.
- Measurements are repeated at different temperatures to obtain the vapor pressure curve.





Click to download full resolution via product page


Static Method Workflow

# **Logical Relationships in Phase Transition**



The sublimation of **1,4-Dichlorobenzene** is governed by the thermodynamic relationship between its solid and vapor phases. The equilibrium between these two phases is dependent on temperature and pressure.

#### Phase Equilibrium of 1,4-Dichlorobenzene



Click to download full resolution via product page

#### Phase Equilibrium of **1,4-Dichlorobenzene**

#### **Need Custom Synthesis?**

(Gaseous 1,4-Dichlorobenzene)

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. 1,4-Dichlorobenzene Wikipedia [en.wikipedia.org]
- 3. 1,4-Dichlorobenzene | 106-46-7 [chemicalbook.com]
- To cite this document: BenchChem. [Vapor Pressure and Sublimation of 1,4-Dichlorobenzene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b042874#vapor-pressure-and-sublimation-of-1-4-dichlorobenzene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com